

What are the properties of Pyrene-PEG5-biotin?

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Compound of Interest

Compound Name: *Pyrene-PEG5-biotin*

Cat. No.: *B15145244*

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A Technical Guide to **Pyrene-PEG5-biotin**: Properties and Applications

For researchers, scientists, and drug development professionals, **Pyrene-PEG5-biotin** is a versatile molecule that combines the fluorescent properties of pyrene with the high-affinity binding of biotin, connected by a flexible polyethylene glycol (PEG) spacer. This guide provides an in-depth look at its chemical and physical properties, alongside detailed experimental protocols for its application in various research contexts.

Core Properties of Pyrene-PEG5-biotin

Pyrene-PEG5-biotin is a heterobifunctional molecule designed for fluorescence-based detection and biotin-based affinity capture of biological molecules. The pyrene moiety serves as a fluorescent probe, while the biotin group allows for strong and specific binding to streptavidin and avidin. The PEG5 linker enhances solubility in aqueous solutions and provides a flexible spacer arm to minimize steric hindrance.

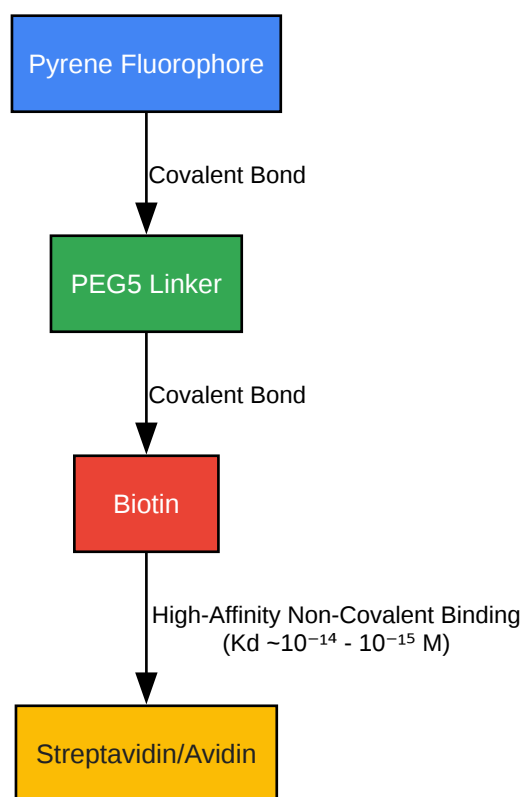
Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **Pyrene-PEG5-biotin** is presented in Table 1. It is important to note that while the molecular formula and weight are specific to the PEG5 variant, some spectroscopic properties are based on data for similar Pyrene-PEG-biotin compounds or the pyrene fluorophore itself, as specific data for the PEG5 conjugate is not always available.

Property	Value	Source
Molecular Formula	C39H50N4O8S	--INVALID-LINK--
Molecular Weight	~734.9 g/mol	--INVALID-LINK--
Purity	>95%	--INVALID-LINK--
Excitation Wavelength (λ_{ex})	~339 nm	(for Pyrene-PEG-Biotin)
Emission Wavelength (λ_{em})	~384 nm	(for Pyrene-PEG-Biotin)
Fluorescence Quantum Yield (Φ_F)	~0.32	(for pyrene)[1]
Biotin-Streptavidin Dissociation Constant (Kd)	~ 10^{-14} - 10^{-15} M	[2][3]
Storage Conditions	-20°C, protected from light	--INVALID-LINK--
Solubility	Soluble in DMSO, DMF, and aqueous buffers	--INVALID-LINK--

Molecular Structure and Functional Relationships

The structure of **Pyrene-PEG5-biotin** is designed for multifunctionality. The logical relationship between its constituent parts is illustrated in the diagram below.



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Fig. 1: Molecular components of **Pyrene-PEG5-biotin**.

Experimental Protocols

General Synthesis of Pyrene-PEG5-biotin

While a specific, detailed synthesis protocol for **Pyrene-PEG5-biotin** is not readily available in the public domain, a general synthetic strategy involves the formation of a stable amide bond between a pyrene derivative containing a carboxylic acid and an amine-terminated PEG5-biotin.

Materials:

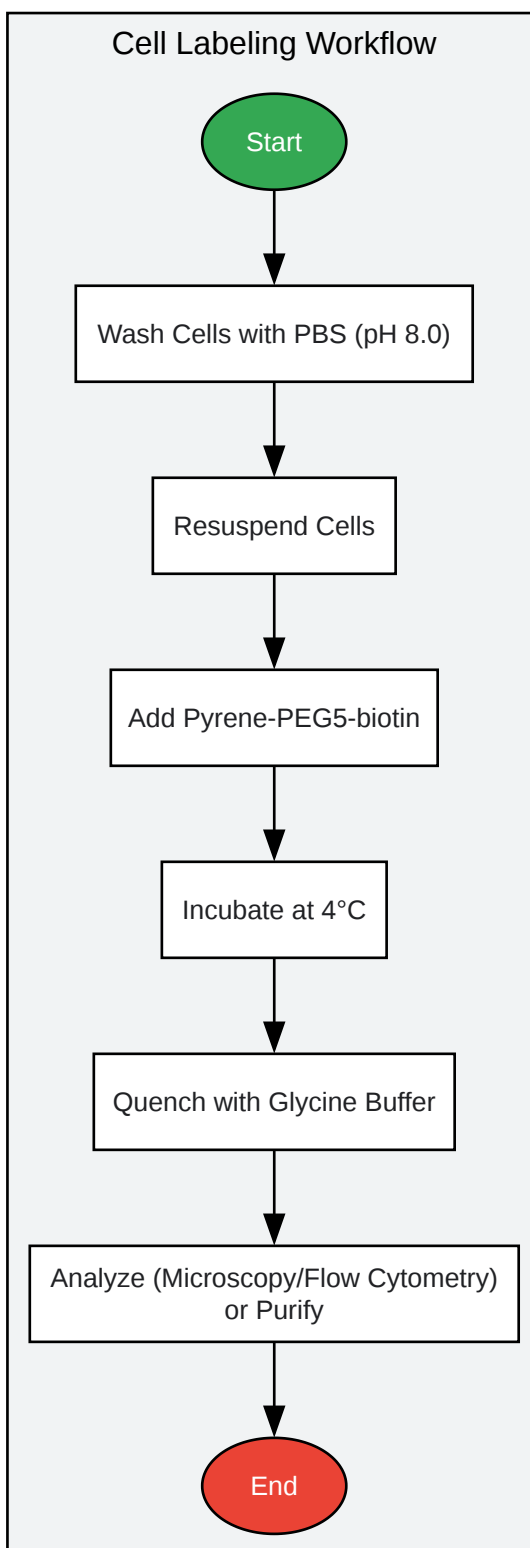
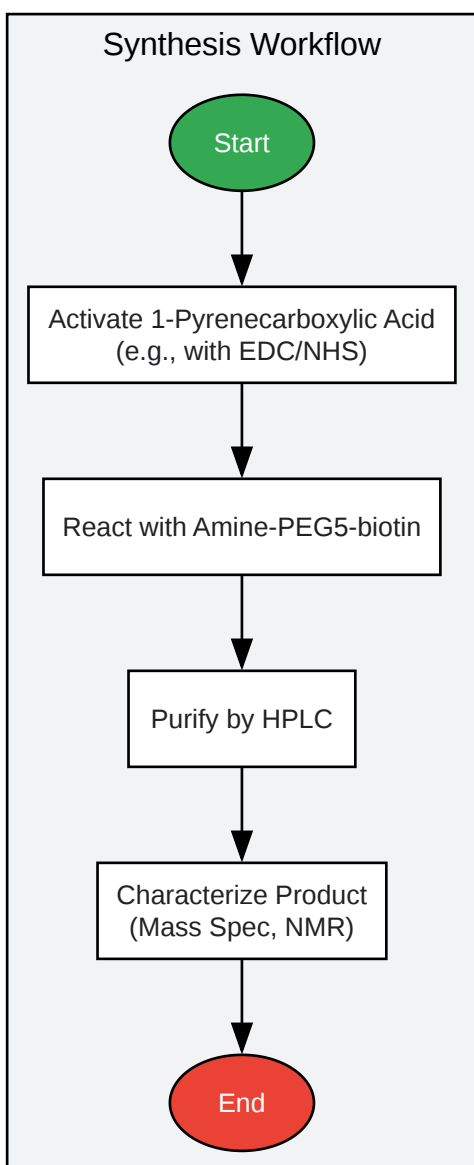
- 1-Pyrenecarboxylic acid
- Amine-PEG5-biotin
- Coupling agents (e.g., EDC/NHS or HATU)

- Anhydrous DMF or DMSO
- Reaction vessel
- Purification system (e.g., HPLC)

Methodology:

- Dissolve 1-pyrenecarboxylic acid in anhydrous DMF.
- Add the coupling agents (e.g., EDC and NHS) to the solution to activate the carboxylic acid group.
- In a separate vessel, dissolve Amine-PEG5-biotin in anhydrous DMF.
- Add the Amine-PEG5-biotin solution to the activated pyrenecarboxylic acid solution.
- Allow the reaction to proceed at room temperature for several hours to overnight, with stirring.
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC or LC-MS).
- Upon completion, purify the product using reverse-phase HPLC to isolate **Pyrene-PEG5-biotin**.
- Characterize the final product by mass spectrometry and NMR to confirm its identity and purity.

The following diagram illustrates the general workflow for the synthesis.



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